

Ganoderic acid D2 structure and chemical properties

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Compound of Interest

Compound Name: Ganoderic acid D2

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Ganoderic Acid D2: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ganoderic acid D2, a lanostane-type triterpenoid isolated from the medicinal mushroom *Ganoderma lucidum*, has garnered significant scientific interest for its potential therapeutic applications. This document provides an in-depth technical overview of the chemical structure, physicochemical properties, and biological activities of **Ganoderic acid D2**. It includes a compilation of quantitative data, detailed experimental protocols for its isolation and analysis, and a visualization of a key signaling pathway modulated by this compound. This guide is intended to serve as a valuable resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Structure and Identification

Ganoderic acid D2 is a highly oxygenated triterpenoid characterized by a lanostane skeleton. Its chemical identity is established through various spectroscopic and analytical techniques.

Table 1: Chemical Identifiers for **Ganoderic Acid D2**

Identifier	Value	Source(s)
IUPAC Name	(6R)-6- [(5R,7S,10S,12S,13R,14R,17 R)-7,12-dihydroxy- 4,4,10,13,14-pentamethyl- 3,11,15-trioxo- 1,2,5,6,7,12,16,17- octahydrocyclopenta[a]phenan thren-17-yl]-2-methyl-4- oxoheptanoic acid	[1]
Molecular Formula	C ₃₀ H ₄₂ O ₈	[1][2][3]
CAS Number	97653-94-6	[1][2][3]
SMILES	<chem>CC(CC(=O)CC(C)C(=O)O)C1 CC(=O)C2(C1(C(C(=O)C3=C2 C(CC4C3(CCC(=O)C4(C)C)C) O)O)C)C</chem>	[1]
InChI	InChI=1S/C30H42O8/c1- 14(10-16(31)11- 15(2)26(37)38)17-12- 21(34)30(7)22-18(32)13-19- 27(3,4)20(33)8-9- 28(19,5)23(22)24(35)25(36)29 (17,30)6/h14-15,17- 19,25,32,36H,8-13H2,1-7H3, (H,37,38)	[1]
InChI Key	LCIUOVOXWPIXOR- UHFFFAOYSA-N	[1]

Physicochemical Properties

The physicochemical properties of **Ganoderic acid D2** are crucial for its handling, formulation, and pharmacokinetic profiling.

Table 2: Physicochemical Data for **Ganoderic Acid D2**

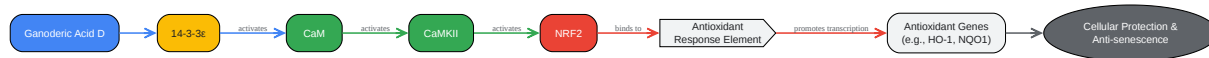
Property	Value	Source(s)
Molecular Weight	530.65 g/mol	[1]
Appearance	White to beige powder	
Melting Point	218 - 220 °C	[4]
Solubility	Soluble in DMSO and Methanol.[1][2]	
Storage Temperature	-10 to -25°C or 2-8°C	[2]
Purity (typical)	>98% (HPLC)	[1][3]

Biological Activities and Signaling Pathways

Ganoderic acid D2 has been reported to exhibit a range of biological activities, with a notable focus on its anti-senescence and potential anticancer effects. A key mechanism of action involves the modulation of the 14-3-3 ϵ /CaM/CaMKII/NRF2 signaling pathway, which plays a crucial role in cellular resistance to oxidative stress.

Anti-senescence Effects

Ganoderic acid D has been shown to prevent oxidative stress-induced senescence in human amniotic mesenchymal stem cells.[5] It achieves this by targeting the 14-3-3 ϵ protein, leading to the activation of the Ca²⁺ calmodulin (CaM)/CaM-dependent protein kinase II (CaMKII)/nuclear erythroid 2-related factor 2 (Nrf2) axis.[5] This signaling cascade ultimately enhances the cellular antioxidant response, protecting cells from senescence.



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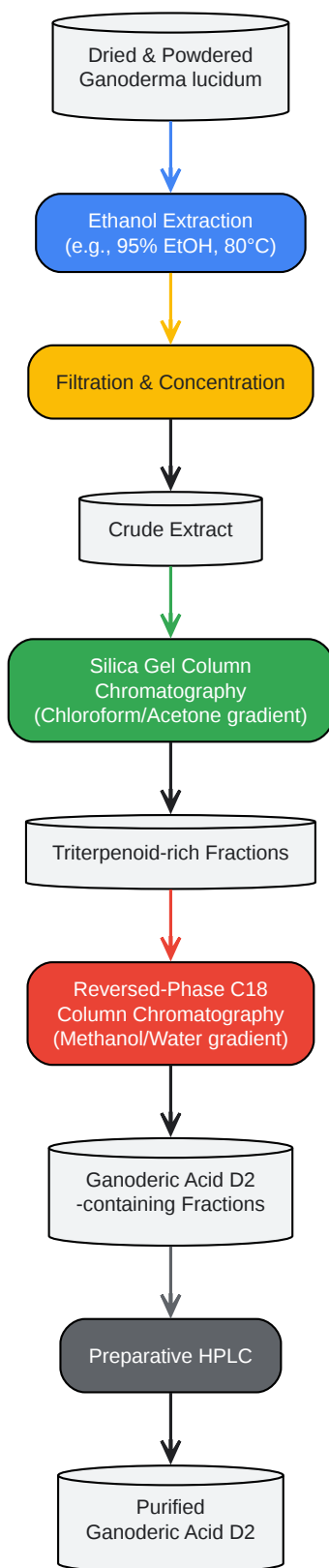
Ganoderic Acid D2 signaling pathway in anti-senescence.

Experimental Protocols

The following sections outline generalized experimental procedures for the isolation, purification, and quantification of **Ganoderic acid D2** from *Ganoderma lucidum*.

Isolation and Purification of Ganoderic Acid D2

This protocol describes a multi-step process for the isolation and purification of **Ganoderic acid D2** from the fruiting bodies of *Ganoderma lucidum*.



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Workflow for the isolation and purification of **Ganoderic Acid D2**.

Methodology:

- **Preparation of Fungal Material:** The fruiting bodies of *Ganoderma lucidum* are dried at a temperature not exceeding 60°C and ground into a fine powder (40-80 mesh).^[6]
- **Extraction:** The powdered material is extracted with 95% ethanol at 80°C. This process is typically repeated three times to ensure exhaustive extraction.^[7]
- **Concentration:** The ethanol extracts are combined, filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield a crude extract.^[7]
- **Silica Gel Column Chromatography:** The crude extract is subjected to silica gel column chromatography.^[7] A chloroform/acetone gradient system is commonly used for elution to separate different classes of compounds.^[7] Fractions are collected and monitored by thin-layer chromatography (TLC).
- **Reversed-Phase C18 Column Chromatography:** Fractions enriched with triterpenoids are pooled and further purified using a reversed-phase C18 column.^[7] A methanol/water gradient is employed for elution.^[7]
- **Preparative High-Performance Liquid Chromatography (HPLC):** The final purification of **Ganoderic acid D2** is achieved by preparative HPLC to obtain a high-purity compound.^[7]

Quantitative Analysis by UPLC-MS/MS

A rapid and sensitive method for the simultaneous quantification of multiple ganoderic acids, including **Ganoderic acid D2**, utilizes Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS).^[8]

Table 3: UPLC-MS/MS Method Parameters for Ganoderic Acid Analysis

Parameter	Condition	Source(s)
Column	ACQUITY UPLC BEH C18	[8]
Mobile Phase	Gradient elution with 0.1% formic acid in water and acetonitrile	[8]
Ionization Mode	Negative mode electrospray ionization (ESI)	[8]
Detection Mode	Multiple Reaction Monitoring (MRM)	[8]
Limit of Detection (LOD)	0.66–6.55 µg/kg	[8]
Limit of Quantification (LOQ)	2.20–21.84 µg/kg	[8]

Conclusion

Ganoderic acid D2 is a promising bioactive compound from *Ganoderma lucidum* with well-defined chemical and physical properties. Its ability to modulate key signaling pathways, such as the 14-3-3ε/CaM/CaMKII/NRF2 axis, underscores its potential for therapeutic development, particularly in the context of age-related diseases and cancer. The experimental protocols provided in this guide offer a framework for the consistent isolation, purification, and quantification of **Ganoderic acid D2**, facilitating further research and development efforts. This comprehensive technical overview serves as a foundational resource for scientists and researchers dedicated to exploring the full therapeutic potential of this intriguing natural product.

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References

- 1. bocsci.com [bocsci.com]

- 2. Natural Product Description|Ganoderic acid D2 [sinophytochem.com]
- 3. biocrick.com [biocrick.com]
- 4. Ganoderic Acid D | C₃₀H₄₄O₈ | CID 73657193 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Ganoderic acid D prevents oxidative stress-induced senescence by targeting 14-3-3ε to activate CaM/CaMKII/NRF2 signaling pathway in mesenchymal stem cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. benchchem.com [benchchem.com]
- 7. Development of a Rapid and Confirmatory Method to Identify Ganoderic Acids in Ganoderma Mushrooms - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Rapid Determination of Diverse Ganoderic Acids in Ganoderma Using UPLC–MS/MS [ouci.dntb.gov.ua]
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